

# A Technical Guide to the Physical Properties of 1,4-Butanediol Diacrylate (BDDA)

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## Compound of Interest

Compound Name: *Butanediol diacrylate*

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## Abstract

**1,4-Butanediol diacrylate** (BDDA), a difunctional acrylate monomer, is a critical crosslinking agent in the formulation of a wide array of polymers. Its distinct physical properties, such as low viscosity, high reactivity, and excellent mechanical performance, make it an essential component in the development of advanced materials for coatings, adhesives, 3D printing resins, and biomedical applications.[1] This technical guide provides an in-depth overview of the core physical properties of BDDA, details the standardized experimental methodologies for their determination, and illustrates key logical and experimental workflows relevant to its application.

## Core Physical and Chemical Properties

**1,4-Butanediol diacrylate** is a clear, colorless liquid characterized by a slight acrylic odor.[1] It is widely utilized as a crosslinking agent in systems curable by ultraviolet (UV) or electron beam (EB) radiation.[1] Its bifunctional nature allows it to form stable, cross-linked polymer networks, which enhances properties such as hardness, chemical resistance, and adhesion in the final cured product.[1][2] The monomer is typically stabilized with inhibitors like hydroquinone (HQ) or the methyl ether of hydroquinone (MEHQ) to prevent spontaneous polymerization during storage.[2][3][4]

The key physical and chemical data for 1,4-**butanediol diacrylate** are summarized in the table below for easy reference and comparison.

## Table 1: Summary of Physical and Chemical Properties of 1,4-Butanediol Diacrylate

Property	Value	Conditions	Source(s)
IUPAC Name	Butane-1,4-diol diacrylate	-	[1]
Synonyms	BDDA, 1,4-Butylene glycol diacrylate, Tetramethylene diacrylate	-	[1][5][6]
CAS Number	1070-70-8	-	[1]
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>4</sub>	-	[1][5]
Molecular Weight	198.22 g/mol	-	[1][3]
Appearance	Clear, colorless liquid	Ambient	[1]
Odor	Slight acrylic	-	[1]
Density	1.01 - 1.054 g/cm <sup>3</sup>	@ 25°C	[1][3]
Viscosity	8 - 20 mPa·s (cP)	@ 25°C	[1][3]
Boiling Point	>150°C	@ 760 mmHg	[1]
83°C	@ 0.3 mmHg	[4][5][7]	
Melting / Freezing Point	-7°C to -20°C	-	[1][5]
Flash Point	>110°C (>230°F)	Closed Cup	[1][5][8]
Refractive Index (n <sub>D</sub> )	1.4535 - 1.456	@ 20°C	[3][4][5]
Vapor Pressure	0.83 hPa	@ 80°C	[5][9]
Solubility	Immiscible in water (16.3 g/L)	-	[5][9][10]
Purity / Assay	≥85% to ≥98%	Technical/Commercial Grade	[1][4][11]

## Experimental Protocols for Property Determination

The accurate determination of physical properties is critical for quality control, formulation development, and safety assessment. The following sections detail the standardized methodologies used to measure the key parameters of BDDA.

## Viscosity Measurement

The viscosity of BDDA is a crucial parameter, especially for applications involving fluid handling, coating, and jetting (e.g., 3D printing). The standard method for determining the kinematic viscosity of transparent liquids like BDDA is ASTM D445.

Protocol: ASTM D445 - Kinematic Viscosity of Transparent Liquids

- **Apparatus:** A calibrated glass capillary viscometer (e.g., Ubbelohde type), a constant-temperature bath with a precision of  $\pm 0.02^{\circ}\text{C}$ , and a time-measuring device.[\[10\]](#)
- **Sample Preparation:** The BDDA sample is filtered to remove any particulate matter and charged into the viscometer.[\[10\]](#)
- **Temperature Equilibration:** The viscometer is placed in the constant-temperature bath (typically at  $25^{\circ}\text{C}$  for BDDA) and allowed to equilibrate for at least 30 minutes.
- **Measurement:** The liquid is drawn up through the capillary to a point above the upper timing mark. The time taken for the liquid meniscus to flow under gravity between the upper and lower timing marks is measured precisely.[\[1\]](#)[\[12\]](#)
- **Calculation:** The kinematic viscosity ( $\nu$ ) is calculated by multiplying the measured flow time ( $t$ ) by the viscometer's calibration constant ( $C$ ):  $\nu = C \times t$ .[\[10\]](#)
- **Dynamic Viscosity:** The dynamic viscosity ( $\eta$ ) can be obtained by multiplying the kinematic viscosity by the density ( $\rho$ ) of the liquid at the same temperature:  $\eta = \nu \times \rho$ .[\[1\]](#)[\[10\]](#)

## Density Measurement

Density is a fundamental property used in quality control and for converting between mass and volume. A common and precise method is the Bingham pycnometer technique.

Protocol: ASTM D1217 - Density of Liquids by Bingham Pycnometer

- Apparatus: A Bingham-type pycnometer, a constant-temperature bath ( $\pm 0.01^{\circ}\text{C}$ ), and an analytical balance.[\[6\]](#)
- Calibration: The pycnometer is thoroughly cleaned, dried, and weighed. It is then filled with freshly boiled, cooled distilled water and equilibrated in the temperature bath. The weight of the water-filled pycnometer is determined to calculate its volume.[\[6\]](#)
- Sample Measurement: The calibrated pycnometer is filled with the BDDA sample and brought to the test temperature (e.g.,  $25^{\circ}\text{C}$ ) in the bath.[\[4\]](#)
- Weighing: The pycnometer is removed, carefully dried, and weighed to determine the mass of the BDDA sample.
- Calculation: The density is calculated by dividing the mass of the BDDA sample by the calibrated volume of the pycnometer.[\[4\]](#)

## Flash Point Determination

The flash point is a critical safety parameter indicating the lowest temperature at which the monomer's vapors can ignite. The Cleveland Open Cup (COC) method is suitable for substances with flash points above  $79^{\circ}\text{C}$ .

Protocol: ASTM D92 - Flash and Fire Points by Cleveland Open Cup Tester

- Apparatus: A Cleveland Open Cup apparatus, consisting of a brass test cup, a heating plate with a variable heat controller, a test flame applicator, and a thermometer.
- Procedure: The test cup is filled with the BDDA sample to a specified level. The sample is then heated at a controlled, steady rate.[\[13\]](#)
- Flame Application: A small test flame is passed across the top of the cup at regular temperature intervals.
- Determination: The flash point is the lowest temperature at which the application of the test flame causes the vapors above the liquid surface to ignite momentarily.[\[13\]](#) The reported value is typically corrected for barometric pressure.[\[13\]](#)

## Refractive Index Measurement

The refractive index is a measure of how light propagates through the substance and is an excellent indicator of purity.

Protocol: Measurement by Abbe Refractometer

- Apparatus: An Abbe refractometer with a circulating water bath for temperature control (typically set to 20°C) and a light source.[14][15]
- Calibration: The instrument is calibrated using a standard of known refractive index, such as distilled water ( $n_D = 1.3330$  at 20°C).[16]
- Sample Application: A few drops of the BDDA sample are placed on the clean, dry surface of the measuring prism.[16]
- Measurement: The prisms are closed, and the system is allowed to reach thermal equilibrium. The user looks through the eyepiece and adjusts the controls to bring the boundary line between the light and dark fields into sharp focus on the crosshairs.[17]
- Reading: The refractive index is read directly from the instrument's calibrated scale.[17]

## Purity Assay by Gas Chromatography (GC)

The purity of the monomer and the concentration of any residual starting materials or inhibitors are typically determined using gas chromatography.

Protocol: Purity Analysis by GC-FID

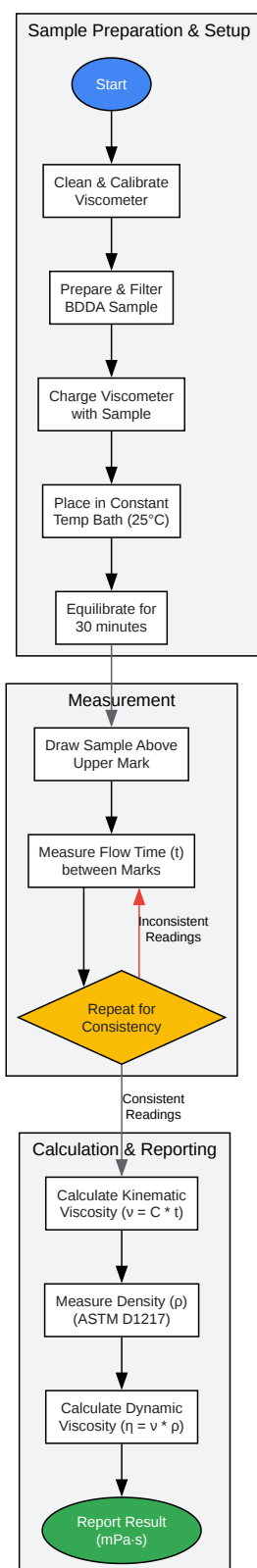
- Apparatus: A gas chromatograph equipped with a Flame Ionization Detector (GC-FID) and a suitable capillary column (e.g., a polar column like DB-WAX for acrylate analysis).[8][18]
- Sample Preparation: A dilute solution of the BDDA sample is prepared in a suitable solvent (e.g., acetone or ethyl acetate).[19] An internal standard may be added for precise quantification.
- Chromatographic Conditions: The instrument is set with appropriate parameters for oven temperature (often a programmed ramp), carrier gas flow rate, and injector/detector

temperatures.[19][20]

- Analysis: A small volume of the prepared sample is injected into the GC. The components are separated based on their boiling points and interaction with the column's stationary phase.
- Quantification: The area of the BDDA peak is compared to that of a calibrated external or internal standard to determine its purity (assay percentage).[19]

## Visualized Workflows and Relationships

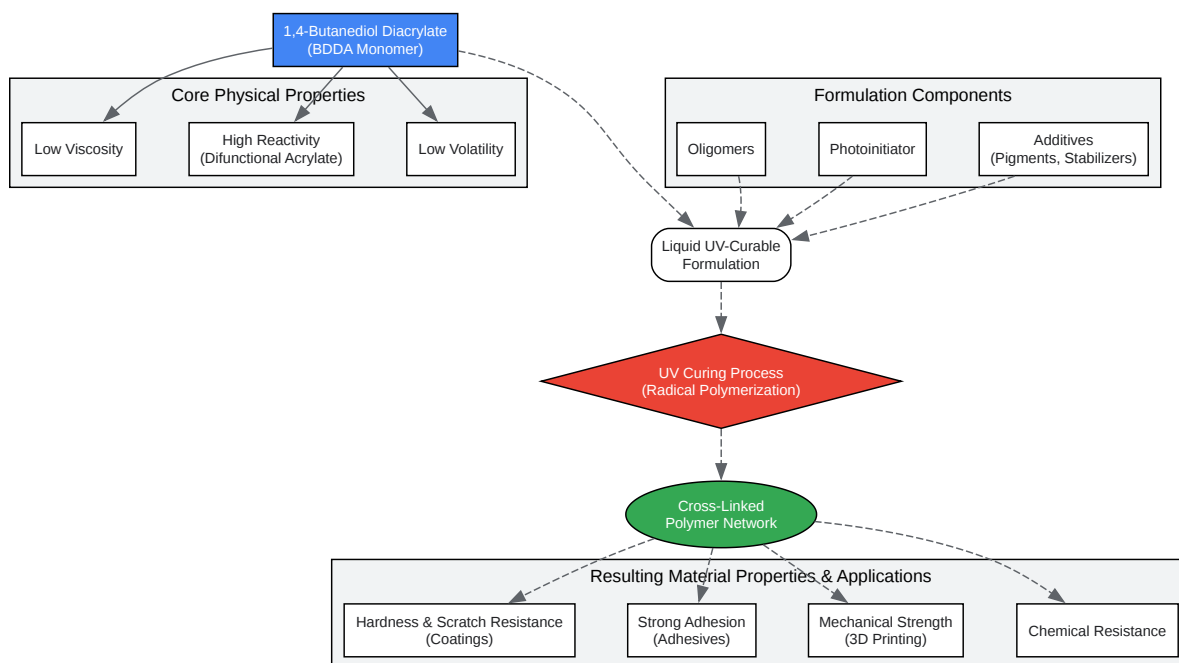
Diagrams are provided to illustrate key experimental and logical workflows related to the application and analysis of 1,4-**butanediol diacrylate**.



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Caption: Experimental workflow for viscosity measurement of BDDA via ASTM D445.





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Caption: Logical relationship of BDDA properties to UV curing applications.

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